

Ethyl 3-methylpentanoate as a biochemical reagent in life science research

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Compound of Interest

Compound Name: Ethyl 3-methylpentanoate

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Ethyl 3-methylpentanoate: A Biochemical Reagent in Life Science Research

Application Notes and Protocols

For Researchers, Scientists, and Drug Development Professionals

Abstract

Ethyl 3-methylpentanoate is a volatile organic compound (VOC) primarily recognized for its application as a fragrance and flavoring agent.[1][2][3][4] While commercially available as a biochemical reagent for life science research, a comprehensive review of scientific literature reveals a notable absence of specific applications in areas such as cell-based assays, enzymatic studies, or as a modulator of cellular signaling pathways.[5][6] This document summarizes the known physicochemical properties of **Ethyl 3-methylpentanoate**, provides a general protocol for handling volatile organic compounds in a research setting, and presents a conceptual framework for how a VOC like **Ethyl 3-methylpentanoate** might interact with biological systems, based on current understanding of VOC-cell interactions.

Physicochemical Properties and Data

Ethyl 3-methylpentanoate is an ester with a characteristic fruity odor. Its properties are summarized in the table below.



| Property | Value | References |
|-------------------|--|------------|
| Synonyms | Ethyl 3-methylvalerate | [5] |
| CAS Number | 5870-68-8 | [5] |
| Molecular Formula | C8H16O2 | [7] |
| Molecular Weight | 144.21 g/mol | [7] |
| Appearance | Colorless liquid | [7] |
| Storage | Store at -20°C for 1 year or -80°C for 2 years | [5] |
| Purity | Commercially available up to >98% | |

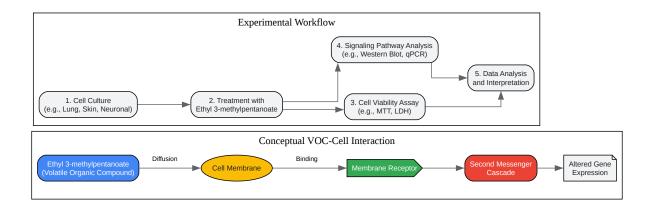
Current Applications in Life Science

The primary documented use of **Ethyl 3-methylpentanoate** is within the flavor and fragrance industry.[1][2][3][4] The Human Metabolome Database categorizes it as a fatty acid ester, suggesting a potential role in lipid metabolism, though specific research supporting this is not available. While it is sold as a biochemical reagent, specific research applications in cell biology, biochemistry, or drug development are not described in the current scientific literature.

Conceptual Signaling Pathway and Experimental Workflow

Given the lack of specific data for **Ethyl 3-methylpentanoate**, a generalized, conceptual diagram is presented below to illustrate how a volatile organic compound might interact with a target cell and the subsequent workflow for studying its effects. This is a hypothetical model and has not been experimentally validated for **Ethyl 3-methylpentanoate**.





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Caption: Conceptual model of a VOC interacting with a cell and a general workflow for its study.

Experimental Protocols

As there are no specific published experimental protocols for **Ethyl 3-methylpentanoate** as a biochemical reagent in life science research, a general protocol for handling and preparing solutions of volatile organic compounds for in vitro studies is provided below.

Protocol 1: General Preparation and Handling of Ethyl 3-methylpentanoate for In Vitro Assays

1. Materials:

- Ethyl 3-methylpentanoate (high purity)
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile, amber glass vials
- Calibrated micropipettes and sterile, filtered tips
- Vortex mixer
- Cell culture medium appropriate for the cell line of interest
- Personal Protective Equipment (PPE): safety glasses, lab coat, chemical-resistant gloves



- 2. Procedure:
- 3. Safety Precautions:
- Ethyl 3-methylpentanoate is flammable. Keep away from heat, sparks, and open flames.[7]
- Work in a well-ventilated area, preferably a chemical fume hood, to avoid inhalation of vapors.
- Avoid contact with skin and eyes. In case of contact, rinse immediately with plenty of water.
- Consult the Safety Data Sheet (SDS) for complete safety information before handling.

Conclusion

Currently, the role of **Ethyl 3-methylpentanoate** as a specific biochemical reagent in life science research is not well-documented in peer-reviewed literature. Its primary application remains in the flavor and fragrance industry. While it is classified as a biochemical reagent by suppliers, researchers should be aware of the lack of established protocols and biological effects. The information and protocols provided here are intended as a general guide for handling this type of compound. Further research is needed to elucidate any potential specific biological activities and applications in life science research.

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